

Essential Safety and Logistical Information for Handling VZ185

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Compound of Interest

Compound Name: VZ185

Cat. No.: B611792

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Disclaimer: A specific Safety Data Sheet (SDS) for **VZ185** is not publicly available. The following guidance is based on general laboratory safety protocols for handling potent, novel research compounds. Researchers must consult their institution's safety office and perform a risk assessment before handling this substance.

VZ185 is a potent and selective VHL-based dual degrader (PROTAC®) of BRD7 and BRD9.[1]
[2] Given its mechanism of action and cytotoxic properties in cancer cell lines, it should be handled with appropriate caution in a laboratory setting.[3]

Personal Protective Equipment (PPE)

Standard laboratory PPE is essential to minimize exposure when handling **VZ185**. The following table summarizes the recommended PPE.

PPE Category	Recommended Equipment
Eye Protection	ANSI-approved safety glasses or goggles should be worn at all times. A face shield is recommended when there is a risk of splashing.
Hand Protection	Chemically resistant gloves (e.g., nitrile) should be worn. Gloves should be inspected before use and changed frequently, especially after direct contact with the compound.
Body Protection	A fully buttoned lab coat should be worn to protect the skin and clothing. Consider a disposable gown for procedures with a higher risk of contamination.
Respiratory Protection	A certified respirator (e.g., N95 or higher) is recommended when handling the solid compound outside of a certified chemical fume hood to prevent inhalation of airborne particles.

Operational and Disposal Plans

Receiving and Storage: Upon receiving **VZ185**, inspect the container for any damage or leaks. The compound should be stored at -20°C in a tightly sealed container.^[1] Stock solutions can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.^[3]

Handling and Experimental Use:

- All handling of **VZ185**, especially the solid form, should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Use dedicated equipment (e.g., spatulas, weighing paper) when handling the solid compound.
- When preparing solutions, add the solvent to the solid to avoid generating dust. **VZ185** is soluble in DMSO.^[4]

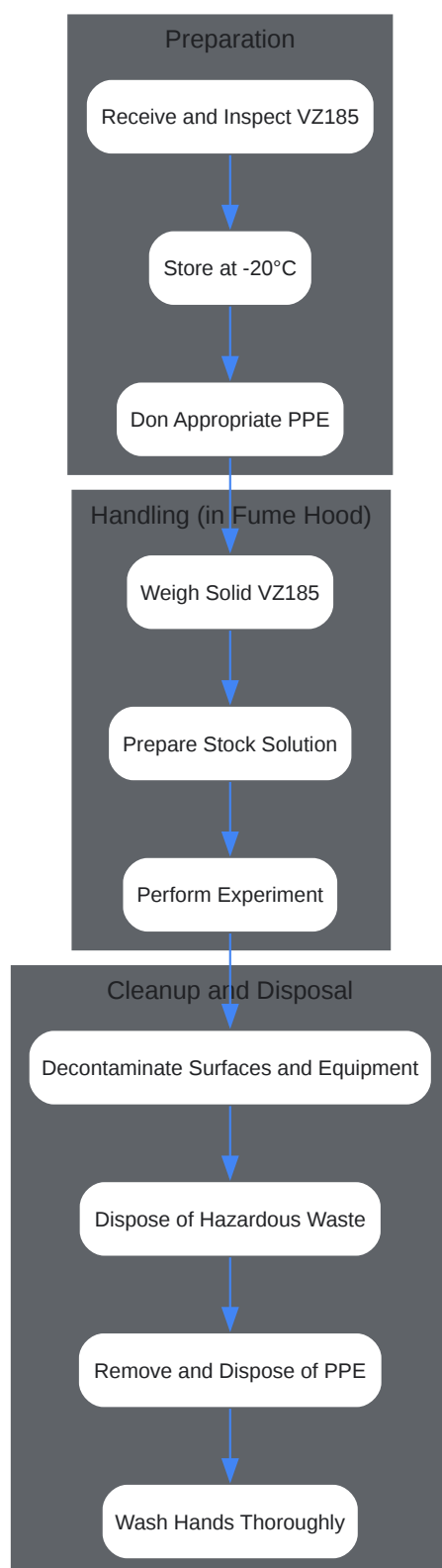
- After handling, decontaminate all surfaces and equipment with an appropriate solvent (e.g., 70% ethanol) and dispose of all contaminated materials as chemical waste.
- Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan:

- All solid waste contaminated with **VZ185** (e.g., gloves, weighing paper, pipette tips) should be collected in a dedicated, sealed hazardous waste container.
- Liquid waste containing **VZ185** should be collected in a separate, sealed hazardous waste container.
- Do not dispose of **VZ185** down the drain or in the regular trash.
- All chemical waste must be disposed of in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety department for specific disposal procedures.

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **VZ185** in a laboratory setting.



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